

avoiding T0901317 degradation in experimental setups

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Compound of Interest		
Compound Name:	T0901317	
Cat. No.:	B1681857	Get Quote

Technical Support Center: T0901317

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling and use of **T0901317** to minimize its degradation in experimental setups.

Frequently Asked Questions (FAQs)

Q1: What is **T0901317** and what are its primary targets?

T0901317 is a potent and selective synthetic agonist for Liver X Receptors (LXR), with an EC50 of approximately 50 nM for both LXRα and LXRβ. It is also known to act as an agonist for the Farnesoid X Receptor (FXR) with an EC50 of about 5 μM.

Q2: What are the recommended solvents for dissolving **T0901317**?

T0901317 is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol, with a solubility of up to 100 mM. It is insoluble in water. For experiments requiring aqueous buffers, it is recommended to first dissolve **T0901317** in DMSO to make a concentrated stock solution and then dilute it to the final working concentration in the aqueous medium.[1][2]

Q3: How should I store **T0901317** powder and its stock solutions to prevent degradation?







Proper storage is critical to maintain the integrity of **T0901317**. The powdered form is stable for at least four years when stored at -20°C.[1] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to one year).

Q4: How stable is **T0901317** in aqueous solutions like cell culture media?

T0901317 has limited stability in aqueous solutions. It is recommended not to store aqueous solutions of **T0901317** for more than one day.[1] For cell culture experiments, it is best to prepare fresh dilutions from a DMSO stock solution immediately before use.

Q5: Can I expect **T0901317** to degrade under normal laboratory lighting?

While specific photostability studies for **T0901317** are not readily available in the reviewed literature, it is a general good laboratory practice to protect all chemical compounds, especially those with complex structures, from prolonged exposure to light. It is advisable to store **T0901317** powder and stock solutions in light-protecting containers.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Inconsistent or weaker than expected biological activity in experiments.	Degradation of T0901317 due to improper storage or handling.	1. Prepare fresh stock solutions from powder. 2. Aliquot stock solutions to minimize freeze-thaw cycles. 3. Ensure stock solutions are stored at the recommended temperatures (-20°C for short-term, -80°C for long-term). 4. Prepare working dilutions in aqueous buffers immediately before use.
Precipitate formation upon dilution of DMSO stock solution into aqueous buffer or cell culture medium.	The low aqueous solubility of T0901317.	1. Ensure the final concentration of T0901317 in the aqueous medium does not exceed its solubility limit (approximately 0.5 mg/mL in a 1:1 DMSO:PBS solution).[1] 2. Increase the percentage of DMSO in the final working solution, ensuring it remains non-toxic to the cells (typically ≤ 0.5%). 3. Vigorously vortex the solution while adding the DMSO stock to the aqueous medium to promote mixing. 4. Consider using a surfactant like Tween-80 in the formulation for in vivo studies to improve solubility.[2]
Variability in results between different experimental batches.	Inconsistent concentration of active T0901317 due to degradation or precipitation.	Standardize the protocol for preparing and handling T0901317 solutions across all experiments. 2. Visually inspect for any precipitation before adding the compound



to your experimental system.

3. If possible, perform a quality control check (e.g., HPLC) on a new batch of T0901317 to confirm its purity and concentration.

Data Summary

T0901317 Solubility

Solvent	Solubility
DMSO	Up to 100 mM
Ethanol	Up to 100 mM
Water	Insoluble[2]
1:1 DMSO:PBS (pH 7.2)	Approx. 0.5 mg/mL[1]

Recommended Storage Conditions for T0901317

Form	Storage Temperature	Duration
Powder	-20°C	≥ 4 years[1]
Stock Solution in DMSO	-20°C	Up to 1 month
Stock Solution in DMSO	-80°C	Up to 1 year
Aqueous Dilutions	4°C	Not recommended for more than one day[1]

Experimental Protocols Protocol for Preparation of T0901317 Stock Solution

- Materials: **T0901317** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:



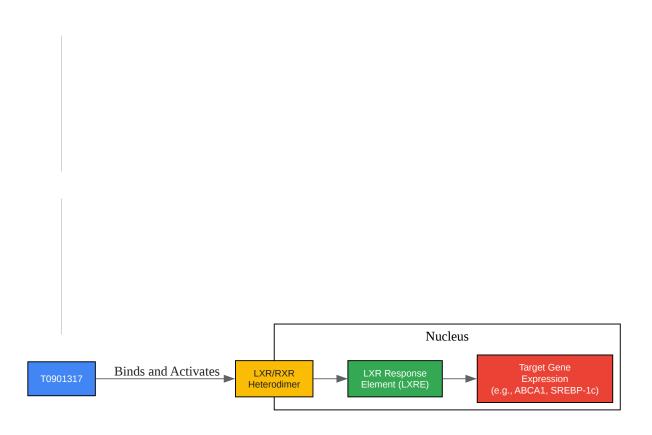
- 1. Allow the **T0901317** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- 2. Weigh the desired amount of **T0901317** powder in a sterile microcentrifuge tube.
- 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- 4. Vortex the solution until the **T0901317** is completely dissolved. Gentle warming (e.g., 37°C) or sonication can be used to aid dissolution if necessary.
- 5. Aliquot the stock solution into smaller volumes in sterile, light-protecting microcentrifuge tubes to minimize freeze-thaw cycles.
- 6. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol for Preparation of Working Dilutions in Aqueous Media

- Materials: **T0901317** DMSO stock solution, sterile aqueous buffer or cell culture medium.
- Procedure:
 - 1. Thaw an aliquot of the **T0901317** DMSO stock solution at room temperature.
 - 2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your experimental medium.
 - 3. While vortexing the aqueous medium, slowly add the calculated volume of the **T0901317** stock solution. This rapid mixing helps to prevent precipitation.
 - 4. Ensure the final concentration of DMSO in the medium is compatible with your experimental system (typically $\leq 0.5\%$).
 - 5. Use the freshly prepared working solution immediately. Do not store aqueous dilutions.

Visualizations

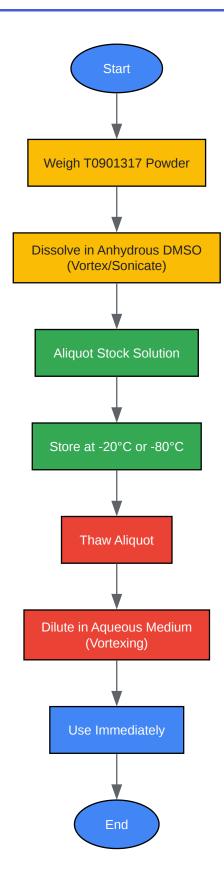




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Caption: LXR Signaling Pathway Activation by T0901317.

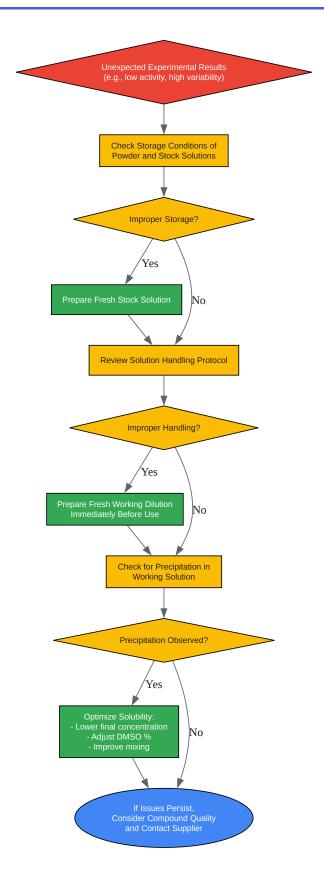




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Caption: Workflow for Preparing T0901317 Solutions.





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Caption: Troubleshooting T0901317 Degradation Issues.



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